

1-Cyclopentylpiperazine CAS number 21043-40-3

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Compound of Interest

Compound Name: 1-Cyclopentylpiperazine

Cat. No.: B042781

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An In-depth Technical Guide to **1-Cyclopentylpiperazine** (CAS: 21043-40-3)

This technical guide provides a comprehensive overview of **1-Cyclopentylpiperazine**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and medicinal chemistry. This document details the compound's physicochemical properties, synthesis protocols, applications, and safety information.

Physicochemical Properties

1-Cyclopentylpiperazine is an organic compound featuring a piperazine ring substituted with a cyclopentyl group.^{[1][2]} Its physical state can vary from a colorless to light yellow liquid to a white or pale yellow solid, depending on purity and ambient temperature.^{[1][2][3]}

Table 1: Physicochemical Data for **1-Cyclopentylpiperazine**

Property	Value	Source(s)
CAS Number	21043-40-3	[1][3]
Molecular Formula	C ₉ H ₁₈ N ₂	[1][3]
Molecular Weight	154.25 - 154.26 g/mol	[1][3][4]
Appearance	Clear, colorless to light yellow liquid; may also appear as a white or pale yellow solid/lump.	[1][3]
Melting Point	25 °C / 94-98 °C (Note: Significant variation reported)	[1]
Boiling Point	105 °C / 11 mmHg; 118-120 °C / 13 mmHg	[5]
Density (Predicted)	0.989 ± 0.06 g/cm ³	[1]
Flash Point	95.7 °C	[1]
pKa (Predicted)	9.28 ± 0.10	[1]
Refractive Index	1.5000 to 1.5040	[1]
Solubility	Slightly soluble in water; Soluble in organic solvents (e.g., ethers, alcohols, ketones).	[1]

Synthesis and Experimental Protocols

1-Cyclopentylpiperazine is valuable as a pharmaceutical intermediate and can be synthesized efficiently from readily available materials.[5] A common industrial method involves the catalytic hydrogen reduction of piperazine and cyclopentanone.[5]

Experimental Protocol: Reductive Amination Synthesis

A prevalent method for synthesizing **1-Cyclopentylpiperazine** is through the reductive amination of cyclopentanone with piperazine.[5]

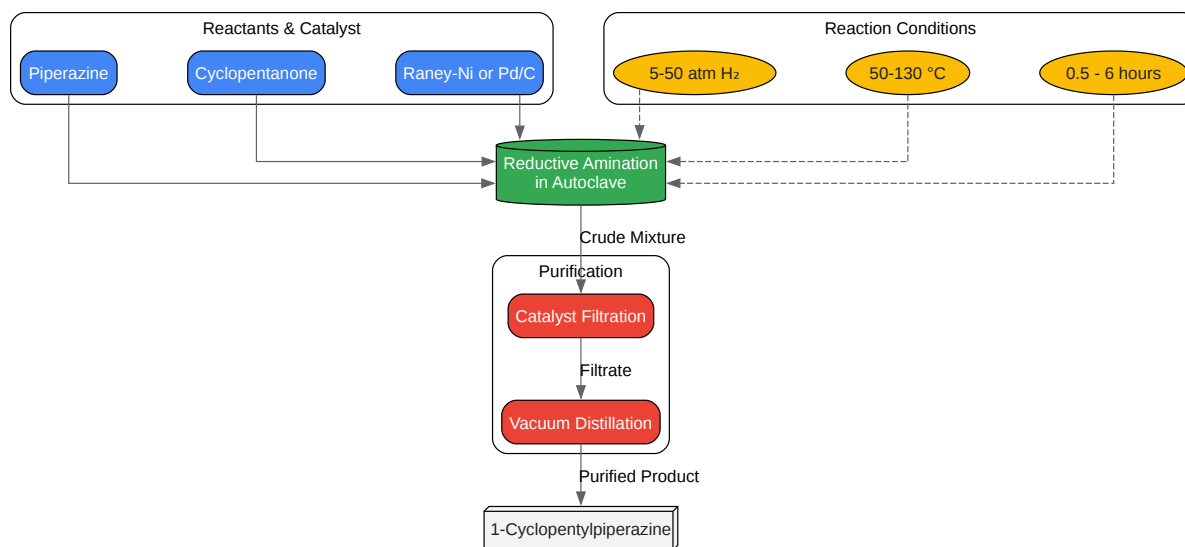
Objective: To synthesize **1-Cyclopentylpiperazine** in high yield from piperazine and cyclopentanone.[\[5\]](#)

Materials:

- Piperazine
- Cyclopentanone
- Hydrogenation Catalyst (e.g., Raney-Nickel or Palladium on carbon)[\[5\]](#)
- Solvent (optional, e.g., Toluene)[\[5\]](#)
- Pressurized Hydrogenation Reactor (Autoclave)

Methodology:

- Charging the Reactor: A pressurized reactor is charged with piperazine, cyclopentanone (in a molar ratio of 1:0.5 to 1:1.5), the chosen hydrogenation catalyst (e.g., 2-50 wt% Raney-Nickel based on piperazine), and an optional solvent like toluene.[\[5\]](#)
- Reaction Conditions: The reactor is sealed and pressurized with hydrogen gas to a pressure of 5-50 atm.[\[5\]](#) The mixture is heated to a temperature between 50-130 °C.[\[5\]](#)
- Reaction Monitoring: The reaction is allowed to proceed for 30 minutes to 6 hours.[\[5\]](#) Hydrogen consumption is monitored, and additional hydrogen is supplied as needed to maintain pressure. The reaction is considered complete when hydrogen consumption ceases.[\[5\]](#)
- Work-up and Purification: After cooling and depressurizing the reactor, the reaction mixture is filtered to remove the catalyst.[\[5\]](#) The resulting filtrate is then subjected to distillation under reduced pressure to isolate the pure **1-Cyclopentylpiperazine** product.[\[5\]](#) A yield of approximately 70% or higher can be achieved with this method.[\[5\]](#)



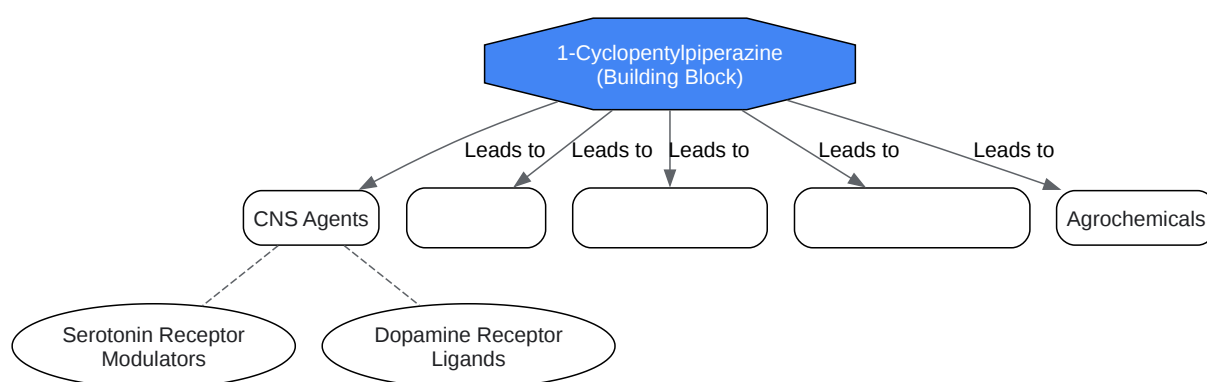
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Caption: Synthesis workflow for **1-Cyclopentylpiperazine**.

Applications in Research and Drug Development

1-Cyclopentylpiperazine is a key building block in medicinal chemistry, primarily serving as an intermediate in the synthesis of diverse pharmaceutical agents.[3][5][6] Its structure is incorporated into molecules targeting a range of biological systems.

- **Neurological Disorders:** The compound is extensively used in the development of medications targeting the central nervous system.[3] It is a precursor for selective serotonin receptor modulators, which are investigated for treating conditions like anxiety and depression.[3] Its derivatives have also been studied for their interaction with dopamine receptors.[2]
- **H3 Receptor Antagonists:** It is used to synthesize quinoline derivatives that act as histamine H3 receptor antagonists, a class of drugs with potential applications in treating neurological and cognitive disorders.[7]
- **Estrogen Receptor Modulators:** The scaffold has been employed in the preparation of novel estrogen receptor modulators.[7]
- **Antibacterial Agents:** A notable application is in the synthesis of rifamycin derivatives, such as 3-(4-cyclopentyl-1-piperazinyl)iminomethylrifamycin SV, which has demonstrated potent antibacterial activity against Mycobacterium tuberculosis.[8]
- **Other Uses:** Beyond pharmaceuticals, it finds application in the synthesis of agrochemicals and as a reference standard in analytical chemistry.[1][3]



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Caption: Applications of **1-Cyclopentylpiperazine** in synthesis.

Safety and Handling

While a full toxicological profile has not been thoroughly investigated, available data indicates that **1-Cyclopentylpiperazine** should be handled with care, following standard laboratory safety protocols.^{[1][9]} It is classified as an irritant and may be harmful upon exposure.^{[1][4]}

Table 2: GHS Hazard Information for **1-Cyclopentylpiperazine**

Hazard Statement	Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	^[4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	^[4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	^[10]
Acute Toxicity (Oral)	H302	Harmful if swallowed	^[4]
Acute Toxicity (Dermal)	H312	Harmful in contact with skin	^[4]
Acute Toxicity (Inhalation)	H332	Harmful if inhaled	^[4]

Recommended Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and safety goggles or a face shield.^{[1][10]}
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors or dust.^[10]
- Handling: Avoid contact with skin, eyes, and clothing.^[11] Wash hands thoroughly after handling.^[11]

- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1] If inhaled, move the person to fresh air.[10] If skin contact occurs, wash off with soap and plenty of water.[9] If swallowed, rinse mouth with water and consult a physician.[9]

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